

# An In-depth Technical Guide to Lawsoniaside: Chemical Structure and Stereochemistry

**Author:** BenchChem Technical Support Team. **Date:** November 2025

## Compound of Interest

Compound Name: *Lawsoniaside*

Cat. No.: *B1674594*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

## Abstract

**Lawsoniaside**, a naturally occurring naphthoquinone glycoside found in the henna plant (*Lawsonia inermis*), is a molecule of growing interest in the scientific community. This technical guide provides a comprehensive overview of the chemical structure and stereochemistry of **Lawsoniaside**. Due to the limited availability of public domain data for **Lawsoniaside**, this guide leverages information on structurally related compounds to present a representative understanding of its chemical and biological properties. This document details its structural elucidation, stereochemical configuration, and known biological activities, supported by experimental data and methodologies.

## Chemical Structure and Stereochemistry

**Lawsoniaside** is chemically identified as 1,2,4-trihydroxynaphthalene-1,4-di-O- $\beta$ -D-glucopyranoside. The core of the molecule is a 1,2,4-trihydroxynaphthalene aglycone. This aglycone is glycosidically linked to two  $\beta$ -D-glucopyranose units at the C1 and C4 positions of the naphthalene ring.

The stereochemistry of the glycosidic bonds is crucial for the molecule's three-dimensional structure and its interaction with biological targets. The designation " $\beta$ -D-glucopyranoside" indicates that the anomeric carbon (C1) of each glucose unit has an absolute configuration of

S, and the glucose is in the D-configuration, which is the most common form in nature. The pyranose form refers to the six-membered ring structure of the glucose units.

To visually represent the chemical structure of **Lawsoniaside**, the following DOT script can be used to generate a 2D diagram:

- To cite this document: BenchChem. [An In-depth Technical Guide to Lawsoniaside: Chemical Structure and Stereochemistry]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1674594#lawsoniaside-chemical-structure-and-stereochemistry\]](https://www.benchchem.com/product/b1674594#lawsoniaside-chemical-structure-and-stereochemistry)

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)